

safety data sheet and handling of n-Nonadecane-d40

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Compound of Interest		
Compound Name:	n-Nonadecane-d40	
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An In-depth Technical Guide to n-Nonadecaned40

For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety data, handling protocols, and technical information for **n-Nonadecane-d40** (Perdeuterated n-nonadecane), a crucial isotopically labeled compound in advanced research and analysis.

Section 1: Safety Data Sheet (SDS) Summary

This section summarizes the key safety information for **n-Nonadecane-d40**. It is imperative to consult the full Safety Data Sheet from your supplier before handling this compound.

Identification and Hazards

While comprehensive toxicological properties have not been fully investigated, **n-Nonadecane-d40** is not classified as a hazardous substance.[1][2] However, standard laboratory precautions should always be observed. It is intended for research and development use only.[1]



Identifier	Value
Chemical Name	n-Nonadecane-d40
Synonyms	Nonadecane-d40, Perdeuterated nonadecane
CAS Number	39756-36-0[1][3][4]
Molecular Formula	C ₁₉ D ₄₀ or CD ₃ (CD ₂) ₁₇ CD ₃ [1][5]
GHS Classification	Not classified as hazardous[2]

First Aid Measures

Standard first aid protocols should be followed in case of exposure.[1]

Exposure Route	First Aid Procedure
Inhalation	Move the person to fresh air. If breathing is difficult, provide artificial respiration.[1]
Skin Contact	Wash the affected area with soap and plenty of water.[1]
Eye Contact	Flush eyes with water as a precautionary measure.[1]
Ingestion	Do not induce vomiting. Rinse the mouth with water. Never give anything by mouth to an unconscious person.[1]

Firefighting and Accidental Release



Measure	Protocol
Suitable Extinguishing Media	Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[1]
Firefighting PPE	Wear a self-contained breathing apparatus if necessary.[1]
Accidental Release	Avoid dust formation. Sweep up the spilled material and place it in a suitable, closed container for disposal. Prevent the product from entering drains.[1]

Section 2: Physical and Chemical Properties

The physical and chemical data for **n-Nonadecane-d40** are crucial for its proper use in experimental setups. Data for its non-deuterated counterpart, n-Nonadecane, is often used as a reference.

Property	Value
Molecular Weight	308.77 g/mol [1][3][5]
Appearance	White solid/wax[6]
Melting Point	28-32 °C (lit.)[6][7]
Boiling Point	~330 °C (lit.)[7][8][9]
Vapor Density	9.27 (vs. air)[1]
Chemical Purity	≥98%[5]

Section 3: Handling, Storage, and Experimental Protocols

Proper handling and storage are vital to maintain the isotopic purity and stability of **n-Nonadecane-d40**. As a deuterated internal standard, its integrity is paramount for accurate quantitative analysis.



Handling and Personal Protection

- Engineering Controls: Use in a well-ventilated area. Provide appropriate exhaust ventilation where dust may form.[1]
- Personal Protective Equipment (PPE):
 - Hand Protection: Wear appropriate chemical-resistant gloves. Gloves must be inspected before use and disposed of properly after.[1]
 - Eye Protection: Use safety glasses or goggles.
 - Respiratory Protection: Not typically required under normal conditions. If dust is generated, a NIOSH-approved N95 or P1 dust mask may be used.[1]
- Hygiene: Handle in accordance with good industrial hygiene and safety practices. Wash hands before breaks and at the end of the workday.[1]

Storage Conditions

To prevent degradation and maintain isotopic purity, adhere to the following storage guidelines:

- Temperature: Store in a cool, dry, and well-ventilated place.[1] Long-term storage at -20°C is often recommended, though some suppliers state room temperature is acceptable.[5][10]
- Atmosphere: Store under an inert gas like argon or nitrogen to prevent oxidation and moisture absorption.[1][10] The compound is noted to be hygroscopic.[1]
- Container: Keep the container tightly closed.[1] For solutions, amber vials can protect against photodegradation.[10]
- Incompatibilities: Avoid strong oxidizing agents.[6][11]

Experimental Protocol: Use as an Internal Standard in GC-MS Analysis

n-Nonadecane-d40 is primarily used as an internal standard (IS) for the quantification of analytes, such as its non-deuterated analog, in complex matrices. The workflow ensures



analytical precision and accuracy by correcting for variations during sample preparation and analysis.

Objective: To accurately quantify the concentration of a target analyte (e.g., n-Nonadecane) in a sample matrix.

Methodology:

- Preparation of Stock Solutions:
 - Allow the container of neat n-Nonadecane-d40 to equilibrate to room temperature before opening to prevent condensation.[10]
 - Accurately weigh a precise amount of the standard.
 - Dissolve it in a high-purity aprotic solvent (e.g., hexane, chloroform) using a Class A volumetric flask to create a concentrated stock solution.[10][11]
- Preparation of Working Standard and Calibration Curve:
 - Create a series of calibration standards by spiking known amounts of the target analyte into blank matrix samples.
 - Add a fixed, known concentration of the n-Nonadecane-d40 internal standard solution to each calibration standard and to the unknown samples.
- Sample Preparation (Extraction):
 - The specific extraction method (e.g., liquid-liquid extraction, solid-phase extraction) will depend on the sample matrix.
 - The crucial step is the addition of the n-Nonadecane-d40 internal standard to the unknown sample before the extraction process begins. This ensures that any loss of analyte during preparation is mirrored by a proportional loss of the internal standard.
- GC-MS Analysis:
 - Inject the prepared samples and calibration standards into the GC-MS system.



- The gas chromatograph separates the analyte and the internal standard based on their retention times.
- The mass spectrometer detects and quantifies the ions specific to the analyte and the deuterated internal standard.

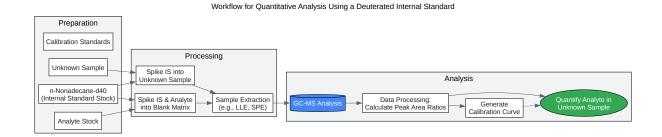
Data Analysis:

- For each injection, calculate the ratio of the peak area of the analyte to the peak area of the n-Nonadecane-d40 internal standard.
- Construct a calibration curve by plotting this response ratio against the known concentration of the analyte in the calibration standards.
- Determine the concentration of the analyte in the unknown samples by interpolating their response ratios from the calibration curve.

Section 4: Visualized Workflow

The following diagram illustrates the general workflow for using **n-Nonadecane-d40** as an internal standard in a quantitative analytical experiment.





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Caption: Experimental workflow using **n-Nonadecane-d40** as an internal standard.

Section 5: Stability and Reactivity

- Chemical Stability: The compound is stable under recommended storage conditions.[1]
- Reactivity: It is generally unreactive but may be incompatible with strong oxidizing agents like nitric acid.[6]
- Hazardous Decomposition: When heated sufficiently or ignited, it can produce carbon oxides (CO, CO₂).[1][6]
- Hazardous Reactions: No hazardous polymerization or reactions are expected under normal processing.[12]

Section 6: Toxicological and Ecological Information



- Toxicology: The chemical, physical, and toxicological properties have not been thoroughly investigated.[1] No acute toxicity information is available, and it is not listed as a carcinogen by IARC, NTP, ACGIH, or OSHA.[1][12]
- Ecotoxicity: It is not expected to be persistent, bioaccumulative, or toxic (PBT).[1] However, the product should not be allowed to enter drains or the natural environment without proper precautions.[1][2]
- Disposal: Surplus and non-recyclable solutions should be offered to a licensed disposal company in accordance with local regulations.[1]

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